

# In-Depth Technical Guide: 4-Octyl-3-thiosemicarbazide (CAS Number: 13207-36-8)

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## Compound of Interest

Compound Name: 4-Octyl-3-thiosemicarbazide

Cat. No.: B1302265

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, safety, and potential biological activities of **4-Octyl-3-thiosemicarbazide**, a molecule of interest in the field of medicinal chemistry.

## Core Properties

**4-Octyl-3-thiosemicarbazide**, also known as N-Octylhydrazinecarbothioamide, is an organic compound belonging to the thiosemicarbazide class. These compounds are characterized by a thiourea group linked to a hydrazine moiety. The presence of a long alkyl chain, in this case, an octyl group, imparts specific physicochemical properties that can influence its biological interactions.

Table 1: Physicochemical Properties of **4-Octyl-3-thiosemicarbazide**

Property	Value	Source
CAS Number	13207-36-8	-
Molecular Formula	C <sub>9</sub> H <sub>21</sub> N <sub>3</sub> S	[1]
Molecular Weight	203.35 g/mol	[1]
Melting Point	47 °C	[1]

# Synthesis

While a specific, detailed experimental protocol for the synthesis of **4-Octyl-3-thiosemicarbazide** is not readily available in published literature, a general and well-established method for the synthesis of 4-alkyl-3-thiosemicarbazides can be reliably applied. This synthesis involves the reaction of an alkyl isothiocyanate with hydrazine hydrate.

## Experimental Protocol: General Synthesis of 4-Alkyl-3-thiosemicarbazides

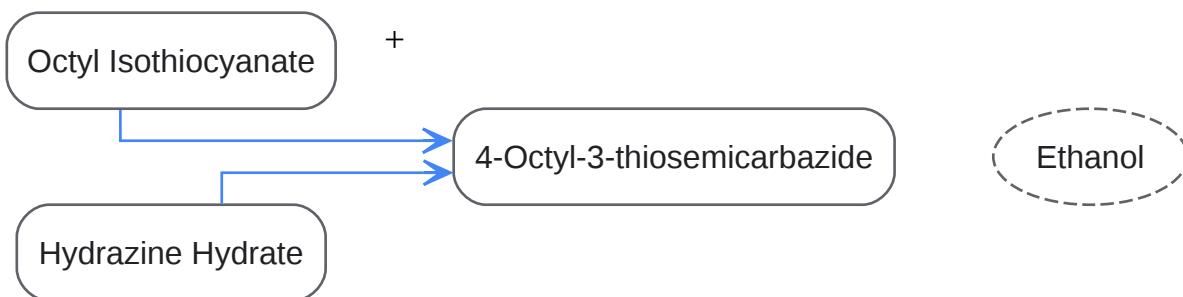
This protocol is adapted from established methods for the synthesis of similar N-substituted thiosemicarbazides.<sup>[2][3]</sup>

### Materials:

- Octyl isothiocyanate
- Hydrazine hydrate
- Ethanol (or other suitable solvent)

### Procedure:

- Dissolve octyl isothiocyanate in a suitable solvent, such as ethanol, in a round-bottom flask equipped with a magnetic stirrer.
- Slowly add an equimolar amount of hydrazine hydrate to the stirred solution at room temperature.
- Continue stirring the reaction mixture at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, the product, **4-Octyl-3-thiosemicarbazide**, is expected to precipitate out of the solution.
- The solid product is collected by filtration, washed with cold ethanol to remove any unreacted starting materials, and dried under vacuum.
- Further purification can be achieved by recrystallization from a suitable solvent if necessary.

Diagram 1: General Synthesis of **4-Octyl-3-thiosemicarbazide**[Click to download full resolution via product page](#)Caption: Reaction scheme for the synthesis of **4-Octyl-3-thiosemicarbazide**.

## Spectroscopic Data

Specific spectroscopic data for **4-Octyl-3-thiosemicarbazide** is not widely available. However, based on the known spectra of related thiosemicarbazide derivatives, the following characteristic signals can be anticipated.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Table 2: Predicted Spectroscopic Data for **4-Octyl-3-thiosemicarbazide**

Technique	Expected Peaks/Signals
<sup>1</sup> H NMR	Signals corresponding to the protons of the octyl chain (triplet for the terminal methyl group, multiplets for the methylene groups), and signals for the N-H protons of the thiosemicarbazide moiety.
<sup>13</sup> C NMR	Resonances for the eight carbon atoms of the octyl chain and a characteristic downfield signal for the C=S carbon. <a href="#">[7]</a> <a href="#">[8]</a>
IR Spectroscopy	Characteristic absorption bands for N-H stretching, C-H stretching of the alkyl chain, and the C=S stretching vibration. <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of the compound (203.35 m/z).

## Safety and Handling

**4-Octyl-3-thiosemicarbazide** should be handled with care in a laboratory setting. The available safety data indicates that it is a potential irritant.

Table 3: Hazard Information for **4-Octyl-3-thiosemicarbazide**

Hazard Statement	Description
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.

### Precautionary Measures:

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Work in a well-ventilated area or under a chemical fume hood.
- Avoid inhalation of dust or fumes.
- Avoid contact with skin and eyes.
- In case of contact, flush the affected area with copious amounts of water and seek medical attention.

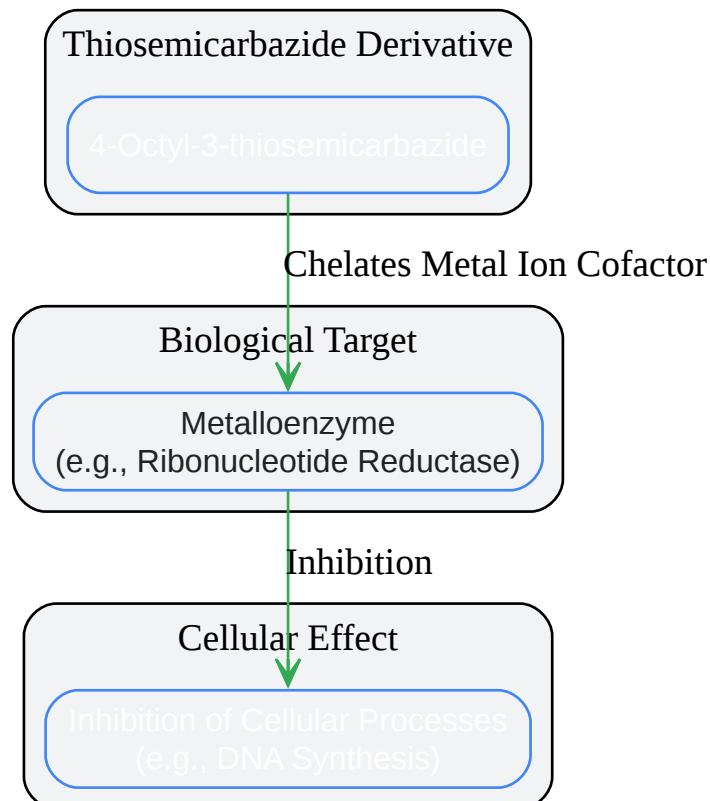
## Potential Biological Activity and Signaling Pathways

While no specific biological studies have been published for **4-Octyl-3-thiosemicarbazide**, the broader class of thiosemicarbazide derivatives is known to exhibit a wide range of biological activities.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#) These activities are often attributed to the ability of the thiosemicarbazide moiety to chelate metal ions, which are essential for the function of various enzymes in pathogens and cancer cells.[\[17\]](#)

### Potential Areas of Investigation:

- **Antimicrobial Activity:** Thiosemicarbazides have shown promise as antibacterial and antifungal agents.[18][19][20][21][22] The octyl chain of **4-Octyl-3-thiosemicarbazide** may enhance its ability to penetrate microbial cell membranes, potentially leading to increased efficacy.
- **Anticancer Activity:** Many thiosemicarbazone derivatives (formed by the condensation of thiosemicarbazides with aldehydes or ketones) are potent anticancer agents.[17] Their mechanism of action often involves the inhibition of ribonucleotide reductase, an enzyme crucial for DNA synthesis.[13] It is plausible that **4-Octyl-3-thiosemicarbazide** could serve as a precursor for such anticancer compounds.
- **Enzyme Inhibition:** The chelation properties of the thiosemicarbazide group suggest that **4-Octyl-3-thiosemicarbazide** could act as an inhibitor of metalloenzymes involved in various disease pathways. For instance, some thiosemicarbazide derivatives have been investigated as tyrosinase inhibitors.[11]

Diagram 2: Potential Mechanism of Action of Thiosemicarbazide Derivatives



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Caption: Proposed mechanism involving metal chelation by thiosemicarbazides.

Experimental Protocol: Preliminary Antimicrobial Screening (Broth Microdilution Assay)

This protocol outlines a standard method for assessing the minimum inhibitory concentration (MIC) of a compound against bacteria.

Materials:

- **4-Octyl-3-thiosemicarbazide**
- Bacterial strains (e.g., *Staphylococcus aureus*, *Escherichia coli*)
- Mueller-Hinton Broth (MHB)
- 96-well microtiter plates
- Spectrophotometer (plate reader)

Procedure:

- Prepare a stock solution of **4-Octyl-3-thiosemicarbazide** in a suitable solvent (e.g., DMSO).
- In a 96-well plate, perform serial two-fold dilutions of the compound in MHB to achieve a range of concentrations.
- Inoculate each well with a standardized suspension of the test bacteria.
- Include positive (bacteria in broth without compound) and negative (broth only) controls.
- Incubate the plates at the optimal growth temperature for the bacteria (e.g., 37°C) for 18-24 hours.
- Determine the MIC by visual inspection for the lowest concentration that inhibits visible bacterial growth or by measuring the optical density at 600 nm.[\[16\]](#)

## Conclusion

**4-Octyl-3-thiosemicarbazide** is a readily synthesizable compound with potential for further investigation in drug discovery. While specific data for this molecule is currently limited, the known biological activities of the broader thiosemicarbazide class suggest that it may possess valuable antimicrobial or anticancer properties. Further research is warranted to fully characterize its physicochemical properties, elucidate its biological mechanism of action, and explore its therapeutic potential.

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